

# Application Notes and Protocols for Titration with Arsenazo I Indicator

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## Compound of Interest

Compound Name: Arsenazo I

CAS No.: 520-10-5

Cat. No.: B1667613

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Arsenazo I** is a versatile metallochromic indicator employed in analytical chemistry for the quantitative determination of various metal ions. It is particularly useful in complexometric titrations, a type of volumetric analysis where a colored complex is formed to indicate the titration's endpoint. In this application note, we provide a detailed protocol for the complexometric titration of calcium ions ( $\text{Ca}^{2+}$ ) with ethylenediaminetetraacetic acid (EDTA) using **Arsenazo I** as the indicator. This method is valuable for determining calcium concentrations in various samples, a critical parameter in numerous research, industrial, and pharmaceutical contexts.

The principle of this titration lies in the competition between the indicator and the titrant (EDTA) for the metal ion. Initially, **Arsenazo I** forms a colored complex with the calcium ions in the sample. As the stronger chelating agent, EDTA is added, it progressively displaces **Arsenazo I** from the calcium-indicator complex. The endpoint is reached when all the calcium has been

complexed by EDTA, resulting in a distinct color change as the indicator is present in its free, uncomplexed form.

## Experimental Protocols

### Preparation of Reagents

#### 1. Standard EDTA Solution (0.01 M)

- Procedure: Dissolve 3.722 g of analytical grade disodium EDTA dihydrate in deionized water and dilute to 1000 mL in a volumetric flask.
- Standardization: Accurately weigh about 0.2 g of primary standard calcium carbonate ( $\text{CaCO}_3$ ), previously dried at  $110^\circ\text{C}$  for 2 hours. Dissolve it in a small amount of dilute HCl and then dilute with deionized water. Add 10 mL of a pH 10 buffer solution (Ammonia-Ammonium Chloride buffer) and a few drops of an appropriate indicator (such as Eriochrome Black T, as **Arsenazo I** is the subject of this protocol). Titrate with the prepared EDTA solution until the color changes from wine red to blue. Calculate the exact molarity of the EDTA solution.

#### 2. Arsenazo I Indicator Solution (0.1% w/v)

- Procedure: Dissolve 0.1 g of **Arsenazo I** powder in 100 mL of deionized water. If solubility is an issue, a 50% ethanol solution can be used as the solvent. The solution should be stored in a dark bottle and is typically stable for several weeks.

#### 3. pH 10 Buffer Solution (Ammonia-Ammonium Chloride Buffer)

- Procedure: Dissolve 67.5 g of ammonium chloride ( $\text{NH}_4\text{Cl}$ ) in 570 mL of concentrated ammonia solution ( $\text{NH}_4\text{OH}$ ) and dilute to 1000 mL with deionized water. The pH of this buffer should be verified and adjusted to 10 if necessary.

#### 4. Calcium Ion Standard Solution (for practice and validation)

- Procedure: Dissolve a known mass of primary standard calcium carbonate in a minimal amount of dilute hydrochloric acid and dilute to a known volume with deionized water to create a standard solution of known calcium concentration.

## Titration Procedure

- **Sample Preparation:** Pipette a known volume (e.g., 25.00 mL) of the sample solution containing an unknown concentration of calcium ions into a 250 mL Erlenmeyer flask.
- **Dilution:** Dilute the sample with approximately 50 mL of deionized water.
- **Buffering:** Add 10 mL of the pH 10 ammonia-ammonium chloride buffer solution to the flask to maintain a constant pH at which the Ca-EDTA complex is stable.
- **Indicator Addition:** Add 2-3 drops of the 0.1% **Arsenazo I** indicator solution to the flask. The solution will turn to the color of the calcium-**Arsenazo I** complex. In basic solutions, this complex is typically a shade of claret red or violet-blue.
- **Titration:** Titrate the sample solution with the standardized 0.01 M EDTA solution from a burette. Add the EDTA solution dropwise with constant swirling of the flask.
- **Endpoint Determination:** As the endpoint is approached, the color will begin to change. The endpoint is reached when the color of the solution sharply changes from the color of the Ca-**Arsenazo I** complex to the color of the free indicator. In basic solutions, the free indicator is orange-yellow. The color change should be abrupt and persistent upon the addition of a single drop of EDTA.
- **Recording:** Record the volume of EDTA solution used to reach the endpoint.
- **Replicates:** Repeat the titration at least two more times to ensure precision and calculate the average volume of EDTA used.

## Data Presentation

The concentration of calcium ions in the sample can be calculated using the following formula:

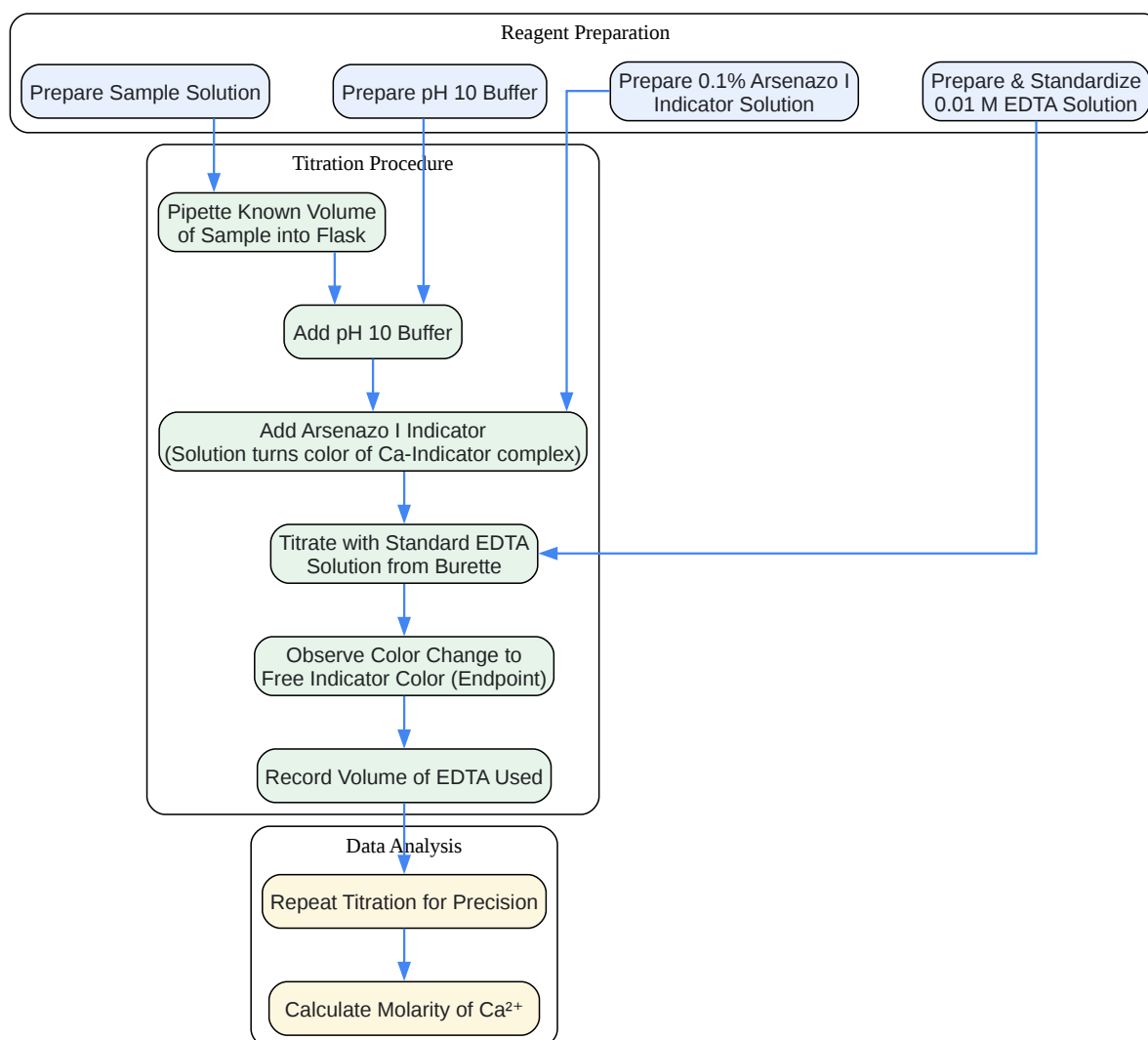
$$\text{Molarity of Ca}^{2+} = (\text{Molarity of EDTA} \times \text{Volume of EDTA}) / \text{Volume of Sample}$$

Below is a table summarizing representative data from a typical complexometric titration of calcium with EDTA using **Arsenazo I** indicator.

Titration Run	Volume of Sample (mL)	Initial Burette Reading (mL)	Final Burette Reading (mL)	Volume of EDTA Used (mL)	Molarity of EDTA (M)	Calculated Molarity of Ca <sup>2+</sup> (M)
1	25.00	0.10	22.60	22.50	0.0100	0.00900
2	25.00	0.20	22.85	22.65	0.0100	0.00906
3	25.00	0.15	22.70	22.55	0.0100	0.00902
Average	25.00	-	-	22.57	0.0100	0.00903

## Mandatory Visualization

Below is a diagram illustrating the experimental workflow for the complexometric titration of calcium ions with EDTA using **Arsenazo I** indicator.



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*Experimental workflow for complexometric titration.*

The logical relationship of the chemical species during the titration is illustrated in the diagram below.

*Chemical species relationship during titration.*

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